

Chemical structure and properties of 4-O-Demethylkadsurenin D.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-O-Demethylkadsurenin D

Cat. No.: B1153280

[Get Quote](#)

4-O-Demethylkadsurenin D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-O-Demethylkadsurenin D is a naturally occurring lignan, a class of polyphenolic compounds known for their diverse biological activities. Isolated from medicinal plants such as *Magnolia ovata*, this compound is of interest to researchers in the fields of natural product chemistry, pharmacology, and drug discovery. This technical guide provides a summary of the currently available information on the chemical structure and properties of **4-O-Demethylkadsurenin D**. It is important to note that while the basic chemical identity of this compound has been established, detailed experimental data on its biological activity and mechanism of action are not extensively available in the public domain.

Chemical Structure and Properties

The fundamental chemical characteristics of **4-O-Demethylkadsurenin D** are summarized below.

Table 1: Chemical and Physical Properties of **4-O-Demethylkadsurenin D**

Property	Value	Source
IUPAC Name	(5S)-7-(4-hydroxy-3-methoxyphenyl)-3-methoxy-6-methyl-5-prop-2-enylbicyclo[3.2.1]oct-3-ene-2,8-dione	N/A
CAS Number	127179-70-8	[1]
Molecular Formula	C ₂₀ H ₂₂ O ₅	[2][3]
Molecular Weight	342.39 g/mol	[2][3]
Appearance	Not reported	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	

Note: "Not reported" indicates that specific quantitative data was not found in the surveyed literature.

Spectroscopic Data

Detailed spectroscopic data, such as ¹H-NMR, ¹³C-NMR, and mass spectrometry (MS) analysis, are crucial for the unequivocal identification and structural elucidation of chemical compounds. While the general structure of **4-O-Demethylkadsurenin D** is known, specific, publicly available raw or processed spectroscopic data sets are limited. Researchers working with this compound would need to perform these analyses to confirm its identity and purity.

Biological Activity and Signaling Pathways

Lignans as a chemical class are known to exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and cytotoxic effects. However, specific studies detailing the biological activities of **4-O-Demethylkadsurenin D** are scarce. Consequently, there is no well-defined signaling pathway that has been experimentally validated for this particular compound.

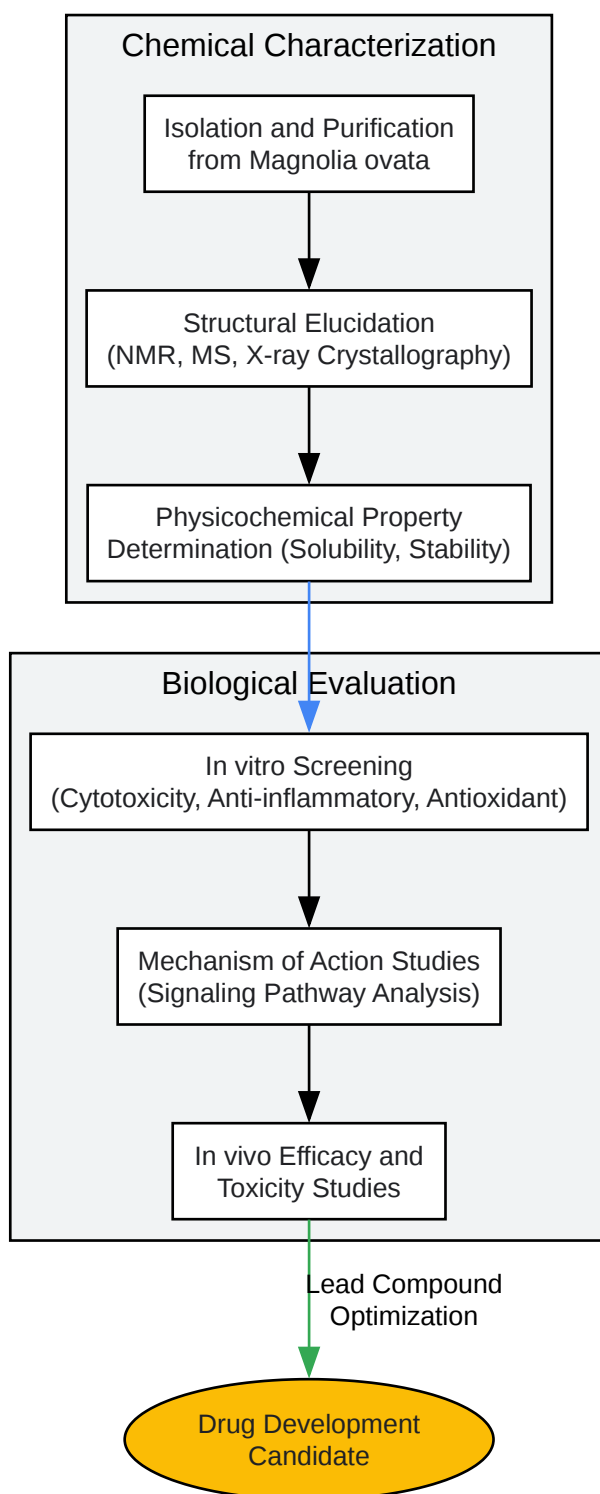
Future research should focus on in vitro and in vivo studies to determine the pharmacological profile of **4-O-Demethylkadsurenin D**. Potential areas of investigation could include its effects on inflammatory pathways (e.g., NF- κ B, MAPK), apoptosis, and cell cycle regulation in various cell models.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **4-O-Demethylkadsurenin D** are not readily available in the scientific literature. Researchers would typically adapt general protocols for lignan isolation from plant materials, followed by chromatographic purification techniques. For biological assays, standard protocols for assessing cytotoxicity (e.g., MTT assay), anti-inflammatory activity (e.g., measurement of nitric oxide production), and other relevant biological endpoints would be employed.

Logical Workflow for Future Research

To address the current knowledge gap regarding **4-O-Demethylkadsurenin D**, a logical experimental workflow is proposed. This workflow outlines the necessary steps to thoroughly characterize its chemical and biological properties.



[Click to download full resolution via product page](#)

Figure 1. Proposed research workflow for **4-O-Demethylkadsurenin D**.

Conclusion

4-O-Demethylkadsurenin D represents a natural product with potential for further scientific investigation. While its basic chemical structure has been identified, a comprehensive understanding of its physicochemical properties, biological activities, and mechanisms of action is currently lacking. The information and proposed workflow presented in this guide are intended to serve as a foundational resource for researchers and professionals in the field of drug development, highlighting the existing knowledge gaps and suggesting a path forward for future studies. The systematic evaluation of this and other lignans may lead to the discovery of novel therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- 2. Anticancer Potentials of the Lignan Magnolin: A Systematic Review [mdpi.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Chemical structure and properties of 4-O-Demethylkadsurenin D.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1153280#chemical-structure-and-properties-of-4-o-demethylkadsurenin-d\]](https://www.benchchem.com/product/b1153280#chemical-structure-and-properties-of-4-o-demethylkadsurenin-d)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com